

Ecotoxicological effects of Thiobencarb on aquatic organisms

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Compound of Interest

Compound Name: Thiobencarb

Cat. No.: B1683131

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Quantitative Ecotoxicological Data

The toxicity of **Thiobencarb** to aquatic life is summarized in the following tables, presenting acute and chronic toxicity endpoints for a range of species.

Table 1: Acute Toxicity of **Thiobencarb** to Aquatic Fauna

Organism Category	Representative Species	Exposure Duration (hours)	LC50 / EC50 (µg/L)	Reference
Freshwater Fish	Various (14 species)	48 - 96	110 - 2,950	
Oncorhynchus mykiss (Rainbow Trout)	96	1,300		
Lepomis macrochirus (Bluegill Sunfish)	96	1,900		
Marine & Estuarine Fish	Cyprinodon variegatus (Sheepshead Minnow)	96	1,400	
Freshwater Invertebrates	Daphnia magna (Water Flea)	48	200 - 9,240	
Marine & Estuarine Invertebrates	Americamysis bahia (Mysid Shrimp)	96	150 - 350	
Freshwater Molluscs	Various (5 species)	48 - 96	5,000 - 82,600	

Table 2: Chronic Toxicity of **Thiobencarb** to Aquatic Fauna

Organism Category	Representative Species	Exposure Duration (days)	NOEC (µg/L)	LOEC (µg/L)	Endpoint	Reference
Freshwater Fish	Pimephales promelas (Fathead Minnow)	32	120			

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